

Technical Monograph: Beta-Alanyl-DL-Valine Dipeptide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *H-BETA-ALA-DL-VAL-OH*

CAS No.: 102029-85-6

Cat. No.: B1139290

[Get Quote](#)

Executive Summary & Chemical Identity

Beta-alanyl-DL-valine (CAS: 1999-46-8) is a synthetic dipeptide comprising the non-proteogenic amino acid beta-alanine and a racemic mixture (DL) of the branched-chain amino acid (BCAA) valine.^{[1][2]}

While its structural analog, Carnosine (beta-alanyl-L-histidine), is ubiquitous in mammalian muscle tissue, Beta-alanyl-DL-valine serves primarily as a structural probe in enzymatic kinetic studies and a reference standard in peptide synthesis. Its significance lies in the "DL" stereochemistry, which provides a unique model for studying the stereospecificity of mammalian dipeptidases, specifically Carnosinase-1 (CN1).

Physicochemical Matrix

The following data aggregates experimental and predicted values for the racemic mixture.

Parameter	Value / Characteristic	Context
IUPAC Name	2-(3-aminopropanamido)-3-methylbutanoic acid	Systematic nomenclature
Molecular Formula	C ₈ H ₁₆ N ₂ O ₃	Zwitterionic character
Molecular Weight	188.22 g/mol	
Physical State	White Crystalline Powder	
Solubility	Soluble in H ₂ O; Slightly soluble in MeOH	Acidic moiety
pKa (Predicted)	Carboxyl: ~3.18	
pKa (Predicted)	Amino: ~9.5	Basic beta-amino group
Melting Point	~268°C (Decomposition)	Typical of peptide salts
Stereochemistry	Racemic (50:50 mixture of L-Val and D-Val residues)	Critical for enzymatic assays

Synthetic Pathways & Manufacturing

The synthesis of Beta-alanyl-DL-valine requires careful orchestration to prevent racemization of the beta-alanine (though less of a concern due to its achiral nature) and to ensure efficient coupling with the sterically hindered valine isopropyl group.

Strategic Synthesis Protocol (Liquid Phase)

Rationale: Liquid phase synthesis is preferred for shorter dipeptides due to cost-effectiveness and scalability compared to Solid Phase Peptide Synthesis (SPPS).[2] The Boc (tert-butyloxycarbonyl) strategy is recommended over Fmoc for solution phase to avoid base-catalyzed side reactions during deprotection.[2]

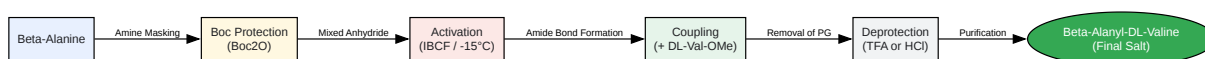
Protocol: Mixed Anhydride Coupling

- Protection: React Beta-alanine with Di-tert-butyl dicarbonate (Boc₂O) to form Boc-β-Ala-OH.

- Activation: Dissolve Boc- β -Ala-OH in anhydrous THF. Add N-methylmorpholine (NMM) and Isobutyl chloroformate (IBCF) at -15°C to generate the mixed anhydride.^[2]
 - Expert Note: Temperature control is critical here to prevent the formation of urethane byproducts.^[2]
- Coupling: Add DL-Valine Methyl Ester HCl (neutralized with NMM) to the reaction mixture. The sterically bulky isopropyl group of valine requires extended reaction times (4–6 hours).
- Saponification: Hydrolyze the methyl ester using LiOH in THF/H₂O.
- Deprotection: Remove the Boc group using 4N HCl in Dioxane or Trifluoroacetic acid (TFA).^[2]
- Purification: Recrystallization from Ethanol/Ether.^[2]

Visualization: Synthetic Workflow

The following diagram illustrates the logical flow of the synthesis, highlighting critical control points.



[Click to download full resolution via product page](#)

Caption: Step-wise chemical synthesis flow utilizing Boc-chemistry for high-yield dipeptide production.

Enzymatic Stability & Pharmacokinetics

This section addresses the most critical variable for drug development professionals: Hydrolytic Stability.^[2]

The Carnosinase Factor

Human serum contains Carnosinase-1 (CN1) (EC 3.4.13.20), a metallopeptidase specifically evolved to hydrolyze dipeptides containing an N-terminal beta-alanine or GABA and a C-terminal L-histidine.[2][3]

Mechanism of Action:

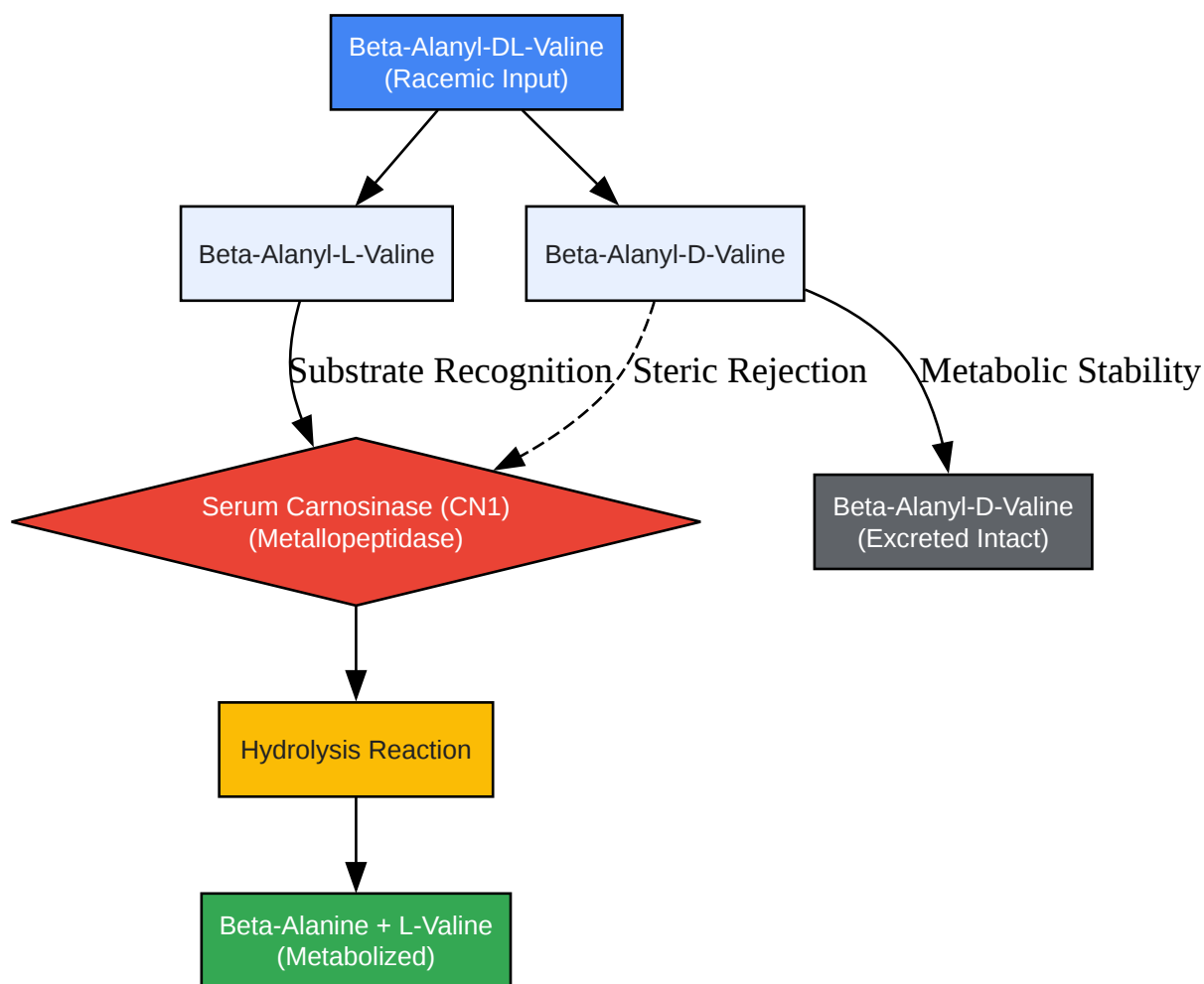
- **L-Isomer Susceptibility:** The Beta-alanyl-L-valine fraction of the racemate is a substrate for CN1.[2] However, the hydrolysis rate is significantly lower than that of Carnosine (Beta-alanyl-L-histidine) because CN1 has a high affinity for the imidazole ring of histidine, which valine lacks.
- **D-Isomer Resistance:** The Beta-alanyl-D-valine fraction is resistant to CN1 hydrolysis.[2] Mammalian peptidases generally exhibit strict stereospecificity for L-amino acids.[2]

Implication for Research: When administering Beta-alanyl-DL-valine in vivo:

- **Phase 1 (Rapid):** The L-isomer is hydrolyzed into Beta-alanine and L-Valine.[2]
- **Phase 2 (Plateau):** The D-isomer persists in circulation, excreted renally without degradation.[2]

Visualization: Differential Hydrolysis Pathway

This diagram validates the kinetic separation of the isomers in a biological system.



[Click to download full resolution via product page](#)

Caption: Differential metabolic fate of L- and D- isomers when exposed to serum Carnosinase (CN1).[2]

Biological Potential & Structure-Activity Relationship (SAR)

Comparing Beta-alanyl-DL-valine to the gold standard, Carnosine, reveals its specific utility.[2]

Comparative SAR Matrix[2]

Feature	Carnosine (β -Ala-L-His)	β -Ala-DL-Valine	Functional Consequence
C-Terminal Side Chain	Imidazole (pKa ~6. [2]83)	Isopropyl (Non-polar)	Loss of pH Buffering: Valine lacks the proton-accepting nitrogen found in histidine.[2]
Antioxidant Capacity	High (Radical Scavenging)	Low/Negligible	The imidazole ring is the primary driver of carnosine's antioxidant activity.
Half-Life (Serum)	Minutes (Rapid Hydrolysis)	Extended (D-isomer)	Tracer Utility: The D-isomer can serve as a stable tracer for peptide transporter (PEPT1/2) activity.[2]
Transport	PEPT1 / PEPT2	PEPT1 / PEPT2	Both are substrates for proton-coupled oligopeptide transporters.[2]

Application in Drug Development

- **Transporter Assays:** Because Beta-alanyl-DL-valine is transported by PEPT1 (SLC15A1) but lacks the rapid degradation profile of carnosine (specifically the D-fraction), it is an excellent candidate for competitive inhibition studies to map transporter kinetics in Caco-2 cell lines.[2]
- **Peptidase Profiling:** It serves as a negative control when screening for "Carnosine-like" physiological effects.[2] If a biological effect (e.g., anti-glycation) is observed with Carnosine but not with Beta-alanyl-valine, the mechanism is likely imidazole-dependent.

Analytical Characterization Protocols

To validate the synthesis and ratio of the DL mixture, a chiral separation method is required.

Protocol: Chiral HPLC Separation

Standard C18 columns cannot separate the enantiomers of this dipeptide.[2] A ligand-exchange or chiral crown ether column is necessary.[2]

- Column: Chirobiotic T (Teicoplanin) or Crownpak CR(+).[2]
- Mobile Phase: 70% Methanol / 30% Water + 0.1% TFA (Acidic pH suppresses the carboxyl ionization, improving retention).
- Detection: UV at 210 nm (Peptide bond absorption).[2]
- Expected Elution:
 - D-Isomer: Typically elutes first due to lower affinity for the chiral selector (depending on specific column phase).[2]
 - L-Isomer: Elutes second.
- Validation Criterion: The peak area ratio must be 1:1 ($\pm 5\%$) to confirm the racemic nature of the DL-valine starting material.

References

- PubChem. (2023).[2] DL-Alanyl-DL-valine Compound Summary. National Library of Medicine.[2][4] [\[Link\]](#)
- Peters, V., et al. (2010).[2] Carnosinases, Their Substrates and Diseases. PMC - NIH.[2] [\[Link\]](#)
- Boldyrev, A. A., et al. (2013).[2] Physiology and Pathophysiology of Carnosine. Physiological Reviews. (Contextual grounding on beta-alanyl dipeptide metabolism). [\[Link\]](#)
- Pegova, A., et al. (2000).[2] Hydrolysis of carnosine and related compounds by mammalian carnosinases. Comparative Biochemistry and Physiology Part B. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. DL-ALANYL-DL-VALINE | 1999-46-8 [chemicalbook.com]
- 2. DL-Ala-DL-Val | C₈H₁₆N₂O₃ | CID 137276 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Carnosinases, Their Substrates and Diseases - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Carnosine and Beta-Alanine Supplementation in Human Medicine: Narrative Review and Critical Assessment - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Monograph: Beta-Alanyl-DL-Valine Dipeptide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1139290/docs#technical-monograph-beta-alanyl-dl-valine-dipeptide\]](https://www.benchchem.com/product/b1139290/docs#technical-monograph-beta-alanyl-dl-valine-dipeptide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)